

[Compound Name] chemical structure and properties

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Compound of Interest

Compound Name: *Clamikalant*
CAS No.: *158751-64-5*
Cat. No.: *B120940*

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An In-depth Technical Guide on Osimertinib

For Researchers, Scientists, and Drug Development Professionals

Introduction

Osimertinib, marketed under the brand name Tagrisso, is a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI).[1][2] It is specifically designed to target both the sensitizing EGFR mutations (such as exon 19 deletions and L858R) and the T790M resistance mutation, which is a common mechanism of acquired resistance to first- and second-generation EGFR TKIs.[3][4] This guide provides a comprehensive overview of Osimertinib's chemical structure, properties, mechanism of action, and relevant experimental protocols for researchers in oncology and drug development.

Chemical Structure and Physicochemical Properties

Osimertinib is a mono-anilino-pyrimidine compound.[3] Its chemical formula is $C_{28}H_{33}N_7O_2$ and it has a molar mass of $499.619 \text{ g}\cdot\text{mol}^{-1}$. [1] The IUPAC name for Osimertinib is N-(2-{--INVALID-

LINK--amino}-4-methoxy-5-[[4-(1-methyl-1H-indol-3-yl)pyrimidin-2-yl]amino}phenyl)prop-2-enamide.[1]

Table 1: Physicochemical Properties of Osimertinib

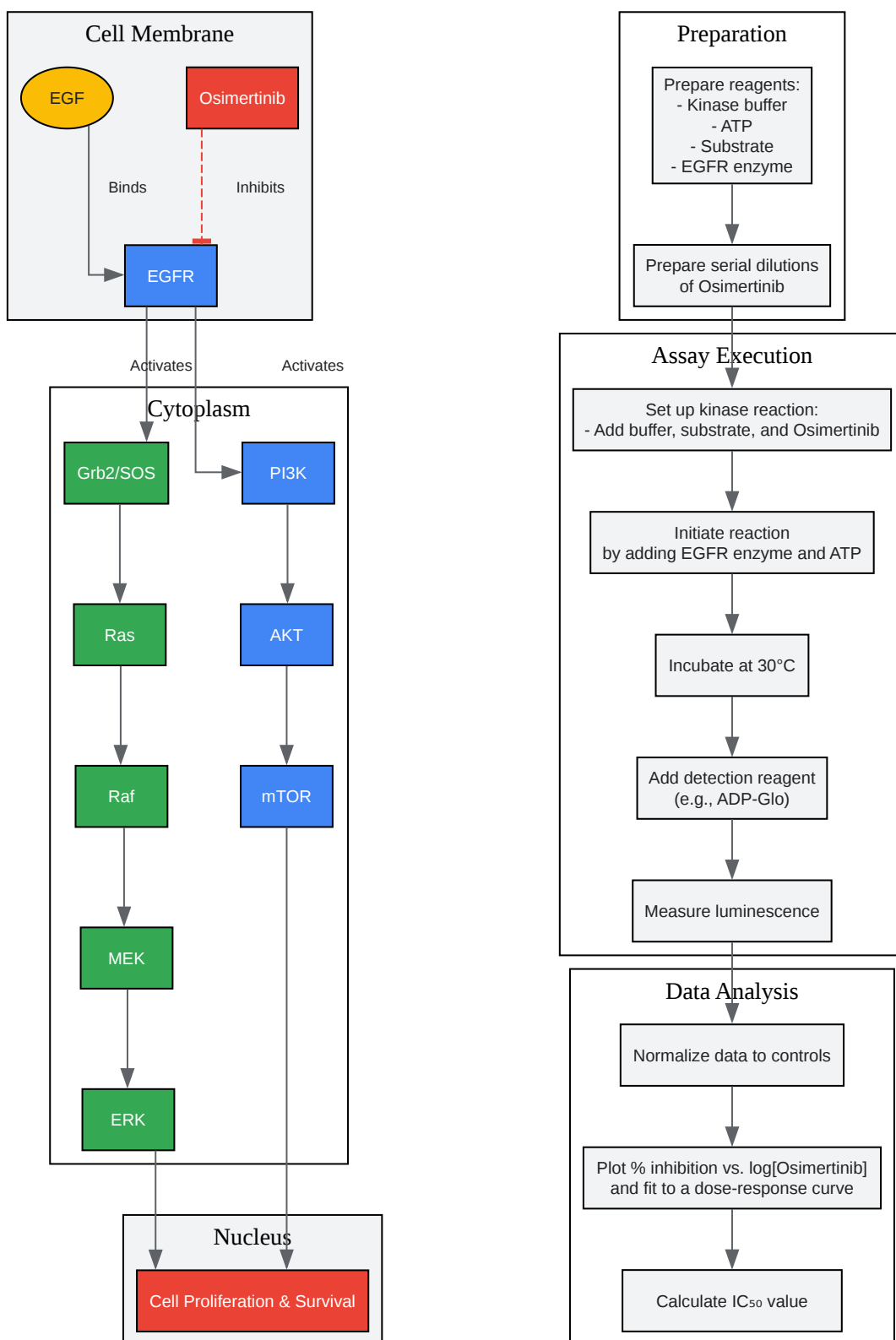
Property	Value	Reference
Molecular Formula	C ₂₈ H ₃₃ N ₇ O ₂	[1]
Molar Mass	499.619 g·mol ⁻¹	[1]
IUPAC Name	N-(2-{--INVALID-LINK--amino}-4-methoxy-5-[[4-(1-methyl-1H-indol-3-yl)pyrimidin-2-yl]amino}phenyl)prop-2-enamide	[1]
CAS Number	1421373-65-0	[1]
Appearance	Single crystalline solid (as mesylate salt)	[5]
Solubility in Water	Slightly soluble (3.1 mg/mL at 37°C)	[5]
pKa	9.5 (aliphatic amine), 4.4 (aniline)	[5]
BCS Classification	Class III	[6]

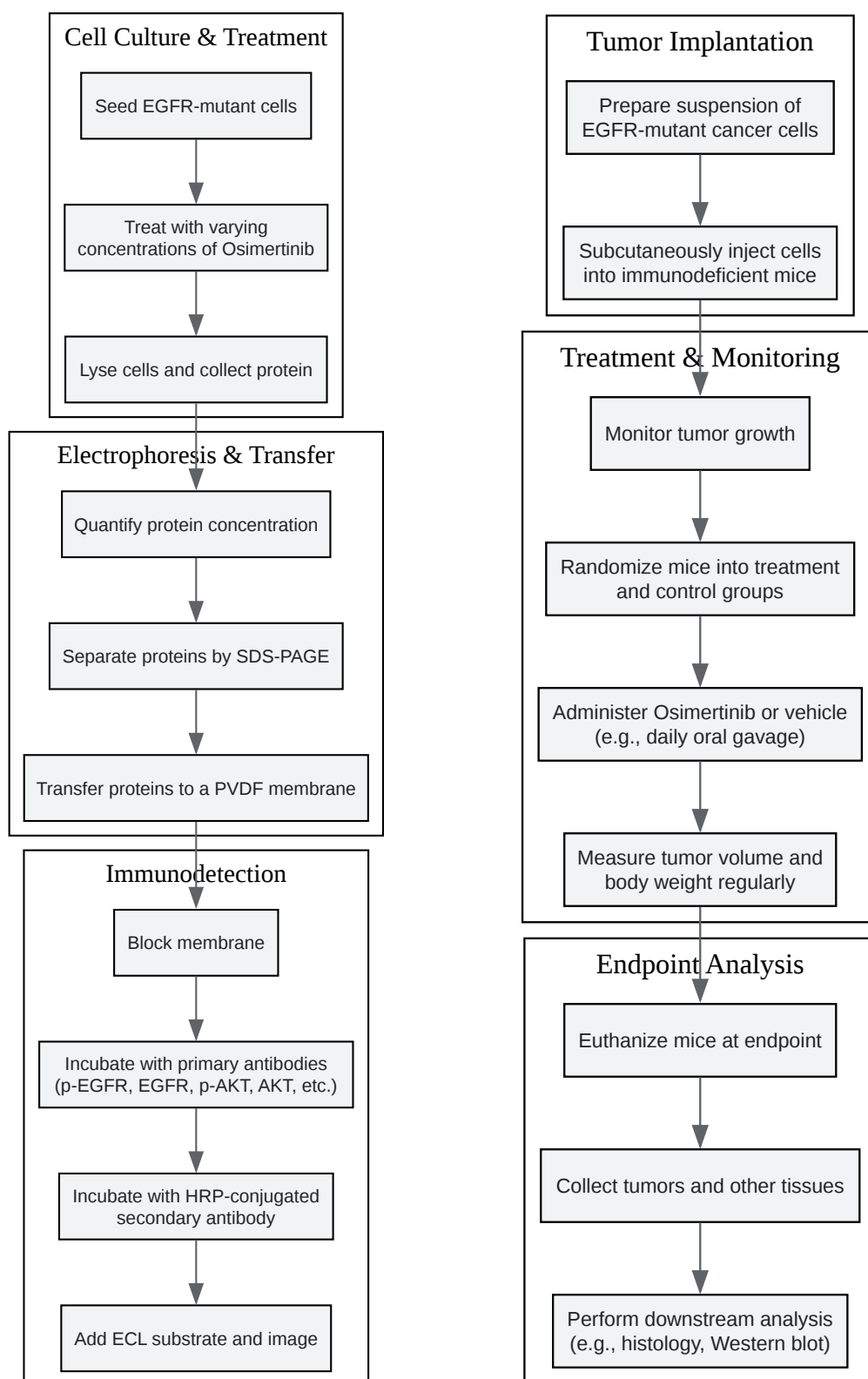
Mechanism of Action and Signaling Pathways

Osimertinib is an irreversible inhibitor of EGFR.[3] It covalently binds to the cysteine-797 residue within the ATP-binding site of mutant EGFR, which includes the T790M, L858R, and exon 19 deletion mutations.[3][7] This binding blocks the kinase activity of EGFR, thereby inhibiting downstream signaling pathways that are crucial for tumor cell proliferation and survival, such as the PI3K/AKT/mTOR and RAS/RAF/MEK/ERK pathways.[7][8] A key advantage of Osimertinib is its selectivity for mutant EGFR over wild-type EGFR, which is believed to contribute to its manageable side-effect profile.[3][9]

EGFR Signaling Pathway

The Epidermal Growth Factor Receptor (EGFR) is a receptor tyrosine kinase that plays a fundamental role in regulating cell growth, proliferation, and differentiation.^{[10][11]} Upon binding of ligands like EGF, EGFR dimerizes and undergoes autophosphorylation, which activates downstream signaling cascades.^[12] In many cancers, EGFR signaling is dysregulated due to mutations or overexpression, leading to uncontrolled cell growth.^{[13][14]}





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